

An In-Depth Technical Guide to the Safety and Handling of N-Butylphthalimide

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Compound of Interest

Compound Name: **N-Butylphthalimide**

Cat. No.: **B073850**

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Abstract: This technical guide provides a comprehensive overview of the safety and handling protocols for **N-Butylphthalimide** (CAS No: 1515-72-6). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. This document consolidates available data on physical and chemical properties, hazard classifications, toxicological information, and emergency procedures. Particular emphasis is placed on personal protective equipment, exposure controls, and safe workflow practices. Due to a lack of exhaustive toxicological data, a cautious approach is strongly recommended when handling this substance.

Compound Identification and Properties

N-Butylphthalimide, also known as 2-butylisoindoline-1,3-dione, is an organic compound utilized in organic synthesis and medicinal chemistry.^{[1][2]} It serves as a reagent and an intermediate in the synthesis of various pharmaceuticals and other compounds.^[1] Its molecular formula is C₁₂H₁₃NO₂.^{[1][3][4][5]}

Table 1: Physical and Chemical Properties of N-Butylphthalimide

Property	Value
CAS Number	1515-72-6[3][4][6]
EC Number	216-157-5[3][6][7]
Molecular Weight	203.24 g/mol [3][4][5]
Appearance	Solid; White to off-white or slight yellow crystalline solid[1][2][3][4]
Melting Point	29 - 36 °C[3][4][7]
Boiling Point	120-123 °C @ 5 mmHg[3][4] ~310 °C @ 760 mmHg (estimated)[8][9]
Flash Point	>110 °C[3]
Water Solubility	Sparingly soluble; 119.5 mg/L @ 25 °C (estimated)[2][3][8]
Solubility in Organic Solvents	Soluble in ethanol and acetone[1]
Partition Coefficient (log Pow)	2.56 - 3.15[3][5][8]
Vapor Pressure	0.000623 mmHg @ 25°C[9]

Hazard Identification and Classification

The hazard classification for **N-Butylphthalimide** can vary between suppliers, though there is a consensus on its potential for causing serious eye irritation.[5][10] Some safety data sheets indicate that, according to Regulation (EC) No 1272/2008, the substance is not classified as hazardous.[6] However, aggregated GHS information from multiple notifications to the ECHA C&L Inventory identifies several hazards.[5] A "Warning" signal word is appropriate based on this data.[3][7][9]

Table 2: Aggregated GHS Hazard Classification for N-Butylphthalimide

Hazard Class	Hazard Code	Statement	Pictogram
Serious eye damage/eye irritation	H319	Causes serious eye irritation[5][7][10]	GHS07 (Exclamation Mark)[7]
Skin corrosion/irritation	H315	Causes skin irritation[5][10]	GHS07 (Exclamation Mark)
Acute toxicity, oral	H302	Harmful if swallowed[5][10]	GHS07 (Exclamation Mark)

Note: The percentage of notifications supporting these classifications varies. Eye irritation is the most consistently reported hazard (85-96% of notifications).[5][10]

Toxicological Profile

A critical consideration for handling **N-Butylphthalimide** is that its chemical, physical, and toxicological properties have not been thoroughly investigated.[3] The available safety data sheets frequently report "no data available" for many standard toxicological endpoints.

Table 3: Summary of Toxicological Data

Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No data available[3]
Skin Corrosion/Irritation	No data available (though classified as an irritant)[3]
Serious Eye Damage/Irritation	No data available (though classified as a serious irritant)[3]
Respiratory or Skin Sensitisation	No data available[3]
Germ Cell Mutagenicity	No data available[3]
Carcinogenicity	No component of this product present at levels ≥ 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[3]
Reproductive Toxicity	No data available[3]
Specific Target Organ Toxicity (Single/Repeated)	No data available[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **N-Butylphthalimide** are not provided in the reviewed safety literature. Hazard classifications are typically derived from studies following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Representative Protocol: OECD Test Guideline 437 (Bovine Corneal Opacity and Permeability Test Method for Identifying Ocular Corrosives and Severe Irritants)

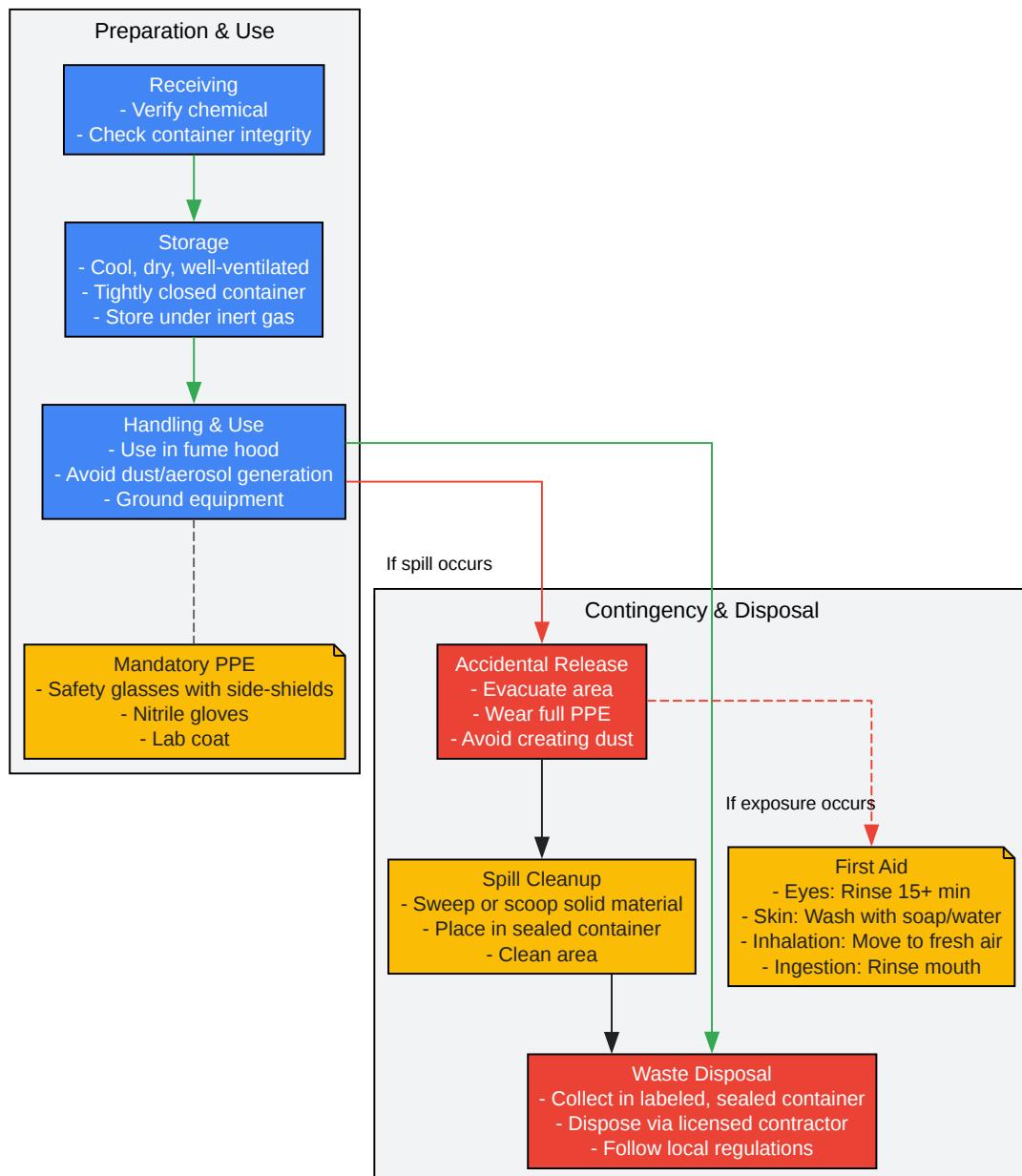
This protocol is provided as an example of how "serious eye irritation" (H319) would be experimentally determined using an in vitro method to reduce animal testing.

- Objective: To assess the potential of a test chemical to induce serious eye damage by measuring its effect on corneal opacity and permeability.
- Apparatus: Opacitometer, spectrophotometer, isolated bovine corneas.

- Methodology:
 - Cornea Preparation: Bovine corneas are obtained from freshly slaughtered cattle, dissected, and mounted in holders.
 - Exposure: The test substance (**N-Butylphthalimide**, likely dissolved in a suitable solvent) is applied to the epithelial surface of the cornea for a defined period (e.g., 10 minutes). A negative control (saline) and a positive control (e.g., ethanol) are run in parallel.
 - Incubation & Rinsing: After exposure, the cornea is thoroughly rinsed and incubated in a holding medium.
 - Opacity Measurement: Corneal opacity is measured using an opacitometer, which quantifies the amount of light that passes through the cornea.
 - Permeability Measurement: After the opacity reading, the permeability of the cornea is assessed. Sodium fluorescein dye is applied to the epithelial side, and the amount of dye that penetrates to the endothelial side is measured with a spectrophotometer.
- Data Analysis: An In Vitro Irritancy Score (IVIS) is calculated based on the mean opacity and permeability values. This score is used to classify the substance. A substance is identified as causing serious eye damage if the IVIS score exceeds a validated threshold.

Safe Handling and Storage Workflow

A systematic workflow is essential to minimize exposure and risk. The following diagram outlines the key stages in the laboratory lifecycle of **N-Butylphthalimide**.

[Click to download full resolution via product page](#)**Workflow for the safe laboratory handling of **N-Butylphthalimide**.**

Exposure Controls and Personal Protection

Effective control of exposure is paramount. This is achieved through a combination of engineering controls and appropriate personal protective equipment (PPE).

- Engineering Controls:
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.[3]
 - Provide appropriate exhaust ventilation at places where dust is formed.[3][6]
 - Safety showers and eyewash stations must be readily accessible and in close proximity to the workstation.[11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[3]
 - Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced if damaged.[3]
 - Clothing: Wear a lab coat or other impervious clothing to prevent skin contact.[3]
 - Respiratory Protection: If ventilation is insufficient or dust formation is likely, a NIOSH/MSHA-approved particulate respirator should be used.[12]

First Aid and Emergency Procedures

First Aid Measures

Immediate action is required in case of accidental exposure. Always consult a physician after administering first aid and show them the Safety Data Sheet (SDS).[3]

- Inhalation: Move the person into fresh air.[3] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[3][6]

- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected area thoroughly with soap and plenty of water.[3][6] Consult a physician if irritation develops.
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[3][9] Continue rinsing and consult a physician immediately.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[3] Rinse the mouth with water and consult a physician.[3]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear the appropriate level of PPE (see Section 6) to prevent contact with skin and eyes and to avoid inhaling dust.[3][6] Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains or waterways.[3][6]
- Containment and Cleanup: Carefully sweep up or scoop the spilled solid material, avoiding the generation of dust.[3] Place the material into a suitable, closed, and labeled container for disposal.[3][6] Clean the spill area thoroughly.

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